

What are the fundamental properties of Cyclohexylsilane?

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Cyclohexylsilane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclohexylsilane ($C_6H_{11}SiH_3$) is an organosilane compound characterized by a cyclohexyl group bonded to a silane (SiH_3) moiety. As a member of the hydrosilane family, it serves as a precursor and reagent in a variety of chemical transformations, primarily owing to the reactivity of the silicon-hydrogen bonds. While the parent **cyclohexylsilane** is a fundamental structure, its derivatives, such as cyclohexyltrichlorosilane and cyclohexyltrimethoxysilane, are more commonly encountered in industrial and laboratory settings. This guide provides an in-depth overview of the fundamental properties of **cyclohexylsilane** and its key derivatives, detailed experimental protocols for their characterization, and a summary of their synthesis and reactivity. The inclusion of the cyclohexyl group, a common motif in medicinal chemistry, makes understanding the properties of **cyclohexylsilanes** relevant to drug development professionals exploring novel molecular scaffolds.^[1]

Part 1: Physicochemical Properties

The fundamental physicochemical properties of **cyclohexylsilane** and its derivatives are crucial for their handling, application, and the design of synthetic routes. While comprehensive

experimental data for the parent **cyclohexylsilane** is not extensively reported in the literature, the properties of its halo- and alkoxy-substituted analogues provide valuable insights.

Physical Properties

The physical state, boiling point, density, and refractive index are critical parameters for the practical application of these compounds. The data for representative **cyclohexylsilane** derivatives are summarized in the table below.

Property	Cyclohexyltrichlorosilane	Cyclohexyltrimethoxysilane
Molecular Formula	C ₆ H ₁₁ Cl ₃ Si	C ₉ H ₂₀ O ₃ Si
Molecular Weight	217.60 g/mol [2][3]	204.34 g/mol
Appearance	Colorless to pale yellow liquid[2]	Colorless liquid
Boiling Point	206 °C[2]	~207 °C
Density	1.222 - 1.226 g/mL at 25 °C[2] [3]	~0.96 g/mL at 25 °C
Refractive Index	1.4774 - 1.4779 at 20-25 °C[2] [3]	~1.43
Flash Point	91 °C (196 °F)[2]	>60 °C

Spectroscopic Properties

Spectroscopic data is essential for the identification and structural elucidation of **cyclohexylsilane** and its derivatives.

NMR spectroscopy is a powerful tool for characterizing the structure of organosilanes. Key nuclei for analysis include ¹H, ¹³C, and ²⁹Si.

- ¹H NMR: Protons on the cyclohexyl ring typically appear as a complex multiplet in the range of 0.5-2.0 ppm. The Si-H protons of the parent **cyclohexylsilane** would be expected to

appear further downfield, often as a singlet or a multiplet depending on coupling to the cyclohexyl protons.

- ^{13}C NMR: The carbon atoms of the cyclohexyl ring will show distinct signals. The carbon atom directly attached to the silicon (ipso-carbon) is of particular interest and its chemical shift is influenced by the substituents on the silicon atom.[4]
- ^{29}Si NMR: The chemical shift of the silicon nucleus is highly sensitive to its electronic environment.[5][6][7] For **cyclohexylsilane**, the ^{29}Si NMR signal would provide direct evidence of the SiH_3 group. In its derivatives, the shift will vary significantly with the electronegativity of the substituents (e.g., Cl, OCH_3).[5][6][7]

Nucleus	Expected Chemical Shift Range (ppm)
^1H	0.5 - 2.0 (Cyclohexyl-H), Si-H region varies
^{13}C	25 - 30 (Cyclohexyl-C)
^{29}Si	Highly dependent on substitution (-60 to -80 ppm for related structures)[4]

IR spectroscopy is particularly useful for identifying the Si-H bond, which has a characteristic stretching frequency.

Functional Group	Vibrational Mode	Characteristic Wavenumber (cm^{-1})
Si-H	Stretching	2100 - 2250 (strong)[8]
C-H (Cyclohexyl)	Stretching	2850 - 2930
Si-O-C (in alkoxy silanes)	Stretching	1090 - 1100 (strong, broad)[8]
Si-Cl (in chlorosilanes)	Stretching	450 - 650

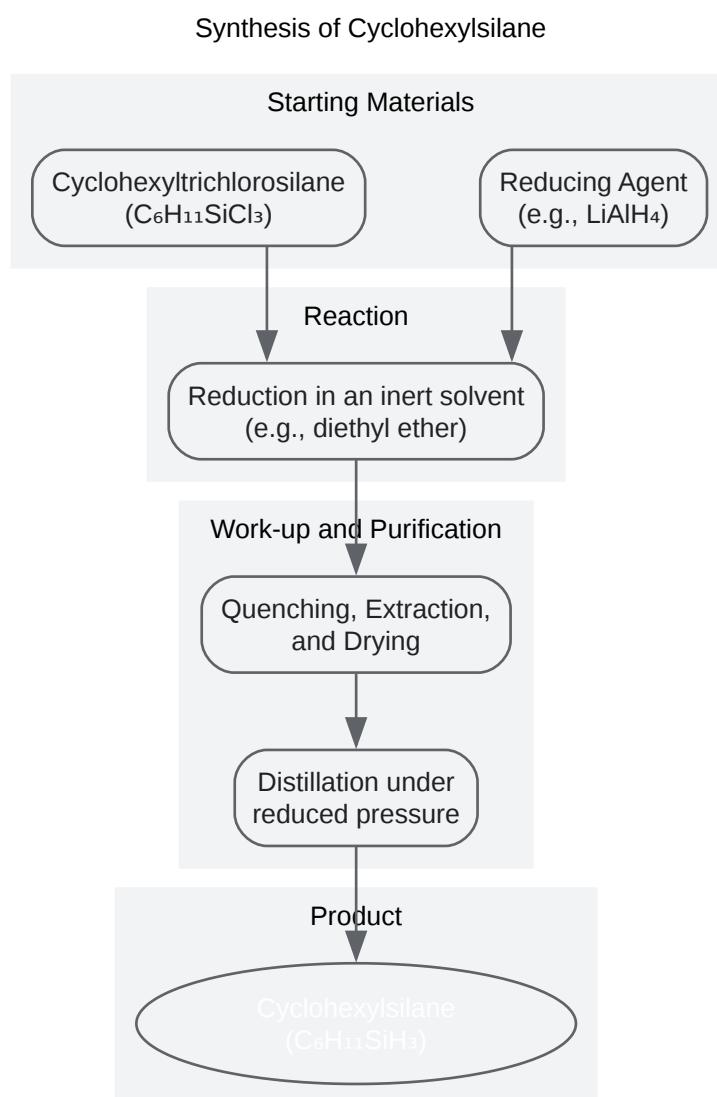
Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The isotopic pattern of silicon (^{28}Si , ^{29}Si , ^{30}Si) and chlorine (^{35}Cl , ^{37}Cl) in derivatives can aid in identification. Common fragmentation pathways involve the loss of the cyclohexyl group or substituents on the silicon atom.

Part 2: Synthesis and Reactivity

Synthesis of Cyclohexylsilane

Cyclohexylsilane and its derivatives can be synthesized through several routes. A common laboratory-scale synthesis for the parent **cyclohexylsilane** involves the reduction of a corresponding halosilane.

A typical synthetic workflow for producing **Cyclohexylsilane** is illustrated below.



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Caption: Synthesis of **Cyclohexylsilane** via reduction.

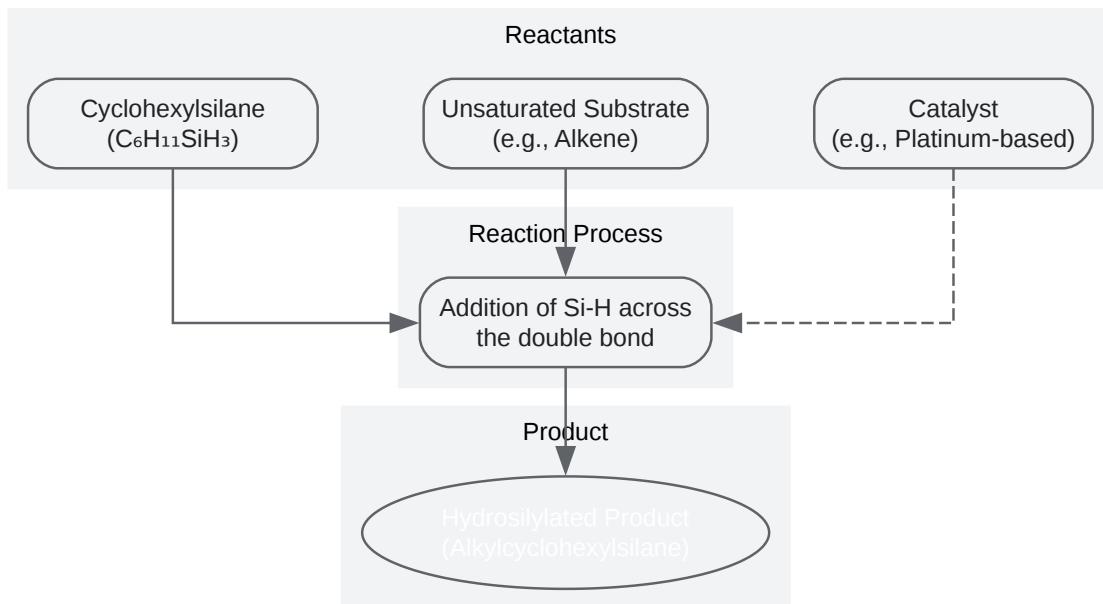
Chemical Reactivity

The reactivity of **cyclohexylsilane** is dominated by the Si-H bonds. These bonds can undergo a variety of transformations, making it a useful reagent in organic synthesis.

- **Hydrosilylation:** In the presence of a catalyst (often platinum-based), **cyclohexylsilane** can add across double or triple bonds. This reaction is a versatile method for forming carbon-silicon bonds.[9][10][11]
- **Oxidation:** The Si-H bond can be oxidized to a silanol (Si-OH) group by treatment with water in the presence of a suitable catalyst or with other oxidizing agents.
- **Halogenation:** Reaction with halogens or halogenated compounds can replace the hydrogen atoms on the silicon with halogen atoms.[2]
- **Reduction:** **Cyclohexylsilane** can act as a reducing agent, for example, in the reduction of certain functional groups in organic molecules.

A generalized workflow for a catalyzed hydrosilylation reaction is depicted below.

Catalytic Hydrosilylation using Cyclohexylsilane

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Caption: Hydrosilylation reaction workflow.

Part 3: Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of the fundamental properties of **cyclohexylsilane** and for its synthesis.

Synthesis of Cyclohexylsilane from Cyclohexyltrichlorosilane

Objective: To synthesize **cyclohexylsilane** by the reduction of cyclohexyltrichlorosilane using lithium aluminum hydride (LiAlH₄).

Materials:

- Cyclohexyltrichlorosilane (C₆H₁₁SiCl₃)
- Lithium aluminum hydride (LiAlH₄)

- Anhydrous diethyl ether
- Distilled water
- Dilute hydrochloric acid
- Anhydrous magnesium sulfate
- Nitrogen gas supply
- Round-bottom flask with a reflux condenser and dropping funnel
- Magnetic stirrer and heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- A three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel is dried in an oven and assembled while hot under a stream of nitrogen.
- Anhydrous diethyl ether is added to the flask, followed by the cautious addition of a calculated amount of lithium aluminum hydride.
- The mixture is stirred to form a uniform suspension.
- A solution of cyclohexyltrichlorosilane in anhydrous diethyl ether is prepared and placed in the dropping funnel.
- The cyclohexyltrichlorosilane solution is added dropwise to the LiAlH_4 suspension at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture is stirred at room temperature for several hours or gently heated to ensure the reaction goes to completion.

- The reaction is cooled in an ice bath, and the excess LiAlH₄ is cautiously quenched by the slow, dropwise addition of distilled water, followed by dilute hydrochloric acid.
- The resulting mixture is transferred to a separatory funnel, and the organic layer is separated.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed by distillation at atmospheric pressure.
- The crude **cyclohexylsilane** is then purified by fractional distillation under reduced pressure.

Determination of Boiling Point

The boiling point of **cyclohexylsilane** can be determined using a micro-distillation or Thiele tube method, especially if only a small amount of the purified product is available.

Spectroscopic Analysis

- NMR Spectroscopy: A sample of the purified **cyclohexylsilane** is dissolved in a deuterated solvent (e.g., CDCl₃) containing a small amount of tetramethylsilane (TMS) as an internal standard. ¹H, ¹³C, and ²⁹Si NMR spectra are then acquired.
- IR Spectroscopy: A thin film of the neat liquid is placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates, and the IR spectrum is recorded.
- Mass Spectrometry: A dilute solution of the sample is introduced into the mass spectrometer, typically via gas chromatography (GC-MS) to ensure purity. Electron ionization (EI) is a common method for such molecules.

Part 4: Safety and Handling

Cyclohexylsilane and its derivatives require careful handling due to their reactivity and potential hazards.

- Cyclohexyltrichlorosilane: This compound is corrosive and reacts violently with water, releasing hydrogen chloride gas.[2][12] It should be handled in a well-ventilated fume hood, and personal protective equipment (gloves, safety glasses, lab coat) should be worn. It is also combustible.[2]
- **Cyclohexylsilane** (Parent Compound): As a hydrosilane, it is expected to be flammable and may react with moisture. It should be handled under an inert atmosphere (e.g., nitrogen or argon).
- General Precautions: Avoid contact with skin and eyes. In case of fire, use a dry chemical or carbon dioxide extinguisher. Do not use water, as it can react with these compounds.

Conclusion

Cyclohexylsilane and its derivatives are valuable compounds with a range of applications stemming from the reactivity of the silicon center. This guide has provided a detailed overview of their fundamental physical and chemical properties, methods for their synthesis and characterization, and important safety considerations. For professionals in drug discovery, the cyclohexylsilyl moiety represents a potential building block for creating novel chemical entities with tailored properties. Further research into the specific properties and reactivity of the parent **cyclohexylsilane** is warranted to fully explore its potential in synthetic and materials chemistry.

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